

Comprehensive Analytical Characterization of 1-(4-(Trifluoromethyl)phenyl)propan-1-amine

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Compound of Interest

Compound Name: 1-(4-(Trifluoromethyl)phenyl)propan-1-amine

Cat. No.: B3431113

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Abstract

This application note provides a detailed guide to the analytical methodologies for the comprehensive characterization of **1-(4-(Trifluoromethyl)phenyl)propan-1-amine**, a chiral amine of significant interest in pharmaceutical synthesis. The protocols herein are designed to ensure the identity, purity, and enantiomeric composition of the analyte, addressing critical quality attributes for research, development, and quality control. We present field-proven protocols for High-Performance Liquid Chromatography (HPLC) for purity assessment, chiral HPLC for enantioselective separation, Gas Chromatography-Mass Spectrometry (GC-MS) for impurity profiling and structural confirmation, and spectroscopic techniques (NMR, FTIR) for definitive structural elucidation. Each protocol is accompanied by an explanation of the underlying scientific principles to empower researchers in their method development and validation efforts.

Introduction: The Significance of Precise Characterization

1-(4-(Trifluoromethyl)phenyl)propan-1-amine is a key chiral building block in the synthesis of various biologically active molecules. Its structure, featuring a trifluoromethyl group, imparts unique electronic properties and metabolic stability, making it a valuable moiety in drug discovery. The presence of a stereocenter necessitates precise control and analysis of its

enantiomeric purity, as different enantiomers can exhibit vastly different pharmacological and toxicological profiles.^[1]

This guide moves beyond a simple listing of methods. It provides a logical framework for selecting and executing analytical techniques, explaining the causality behind experimental choices. The goal is to equip scientists with a robust, self-validating system for the complete characterization of this important amine.

Physicochemical Properties

A foundational understanding of the analyte's properties is essential for method development.

| Property | Value | Source |
|-------------------|---|-------------------------------|
| Chemical Name | 1-(4-(Trifluoromethyl)phenyl)propan-1-amine | ^[2] |
| CAS Number | 885276-54-0 (Racemate) | ^[2] |
| Molecular Formula | C ₁₀ H ₁₂ F ₃ N | ^[2] |
| Molecular Weight | 203.20 g/mol | ^[2] |
| Structure | <div>The image you are requesting does not exist or is no longer available. imgur.com</div> (Illustrative) | |
| Chirality | Contains one stereocenter | ^[3] ^[4] |

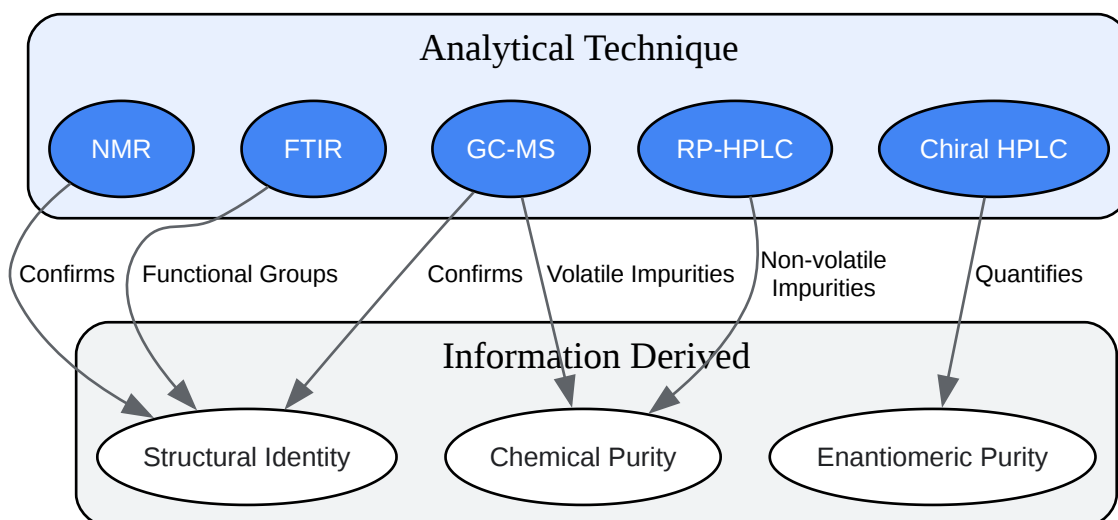
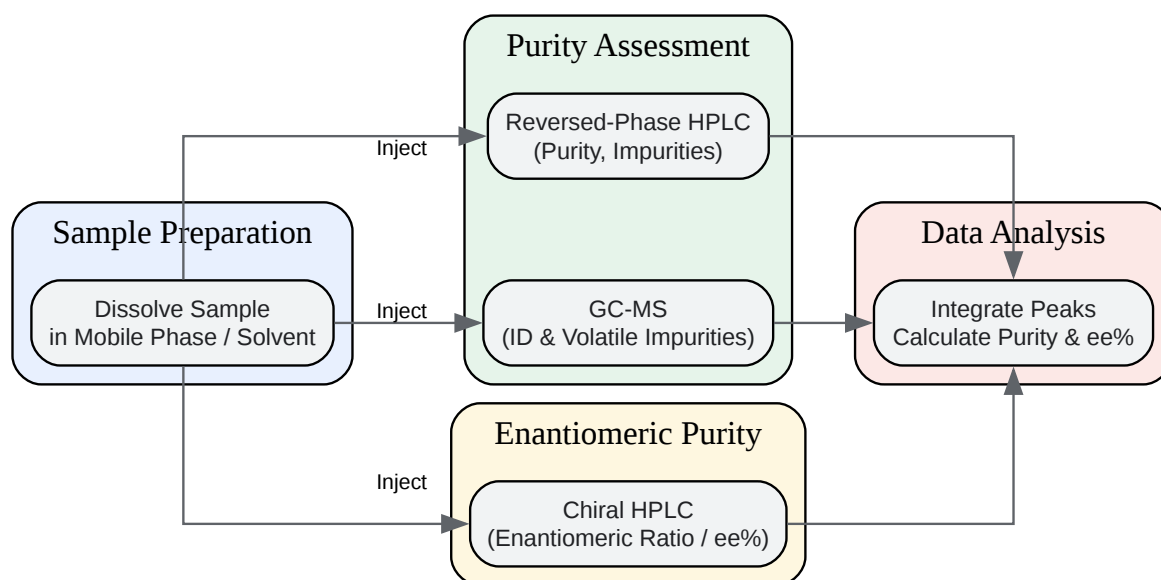
Chromatographic Methods: Purity and Enantioselectivity

Chromatography is the cornerstone for assessing the purity and enantiomeric composition of chiral amines. High-performance liquid chromatography (HPLC) and gas chromatography (GC)

are powerful techniques for separating the target compound from impurities and for resolving its enantiomers.[5][6]

Logical Workflow for Chromatographic Analysis

The following diagram illustrates the typical workflow for a comprehensive chromatographic characterization.



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